

Personal protective equipment for handling Pep2m

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Compound of Interest

Compound Name: Pep2m

Cat. No.: B612428

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Essential Safety and Handling Guide for Pep2m

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Pep2m**. The following guidelines are intended to ensure the safe handling, storage, and disposal of this peptide.

Product Information

Identifier	Value
Product Name	Pep2m
Synonyms	GluR2m
CAS Number	243843-42-7
Molecular Formula	C49H92N18O13S
Molecular Weight	1173.4 g/mol
Sequence	H-Lys-Arg-Met-Lys-Val-Ala-Lys-Asn-Ala-Gln-OH

Hazard Identification

According to available Safety Data Sheets (SDS) for **Pep2m** and its modified forms (myristoylated **Pep2m**), the substance is not classified as hazardous.^{[1][2]} However, as with all laboratory chemicals, it should be handled with care, and appropriate safety precautions should be taken. The toxicological properties of this substance have not been fully investigated.

Personal Protective Equipment (PPE)

Standard laboratory personal protective equipment is required when handling **Pep2m** in both lyophilized and solution forms.^{[3][4]}

Protection Type	Specific Recommendations
Eye Protection	Safety goggles should be worn to protect against accidental splashes.
Hand Protection	Nitrile gloves are recommended for their chemical resistance. ^{[3][5][6]} Gloves should be inspected before use and changed immediately if contaminated.
Body Protection	A standard laboratory coat should be worn to protect skin and clothing.

Handling and Storage

Proper handling and storage are essential to maintain the integrity and stability of **Pep2m**.

Procedure	Guideline
Handling	Avoid inhalation of the lyophilized powder by handling it in a well-ventilated area or a fume hood. Avoid direct contact with skin and eyes.
Storage (Lyophilized)	Store desiccated at -20°C for long-term stability.
Storage (In Solution)	Long-term storage in solution is not recommended. If necessary, prepare aliquots to avoid repeated freeze-thaw cycles and store at -20°C for short-term use (up to one month).

Accidental Exposure and First Aid

In case of accidental exposure, follow these first-aid measures:

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing.
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

Disposal Plan

Pep2m waste should be disposed of as chemical waste in accordance with institutional and local regulations.^{[4][7][8]}

Waste Type	Disposal Procedure
Solid Waste	Collect unused lyophilized Pep2m and contaminated consumables (e.g., weigh boats, pipette tips) in a designated, sealed, and clearly labeled chemical waste container.
Liquid Waste	Collect solutions containing Pep2m in a separate, sealed, and clearly labeled chemical waste container. Do not pour down the drain. [4] [7] [8]
Sharps	Needles, syringes, and other contaminated sharps should be disposed of in a designated sharps container. [9]

Experimental Protocol: Intracellular Infusion of Pep2m in Cultured Hippocampal Neurons

The following is a generalized protocol for the intracellular infusion of **Pep2m** into cultured hippocampal neurons to study its effects on AMPA receptor-mediated synaptic transmission.

Objective: To introduce **Pep2m** into a neuron to inhibit the interaction between the GluA2 subunit of AMPA receptors and the N-ethylmaleimide-sensitive fusion protein (NSF).

Materials:

- Cultured hippocampal neurons
- **Pep2m** solution (dissolved in an appropriate intracellular solution)
- Patch-clamp setup with recording micropipettes
- Intracellular solution (e.g., K-gluconate based)

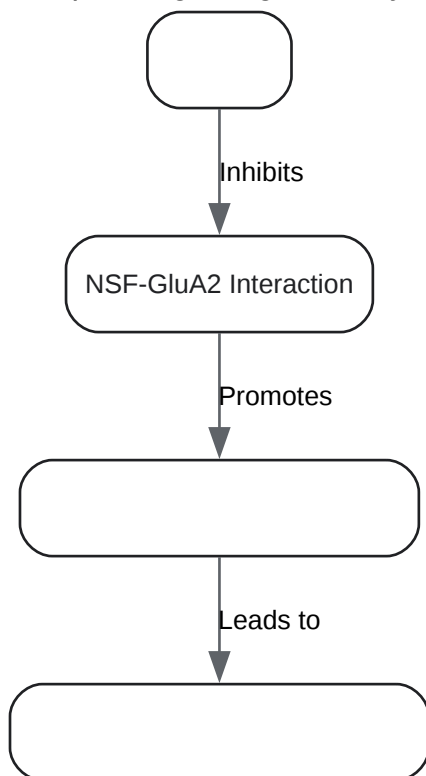
Procedure:

- Prepare a stock solution of **Pep2m** in the desired intracellular solution at the final working concentration.
- Prepare patch-clamp micropipettes and backfill with the **Pep2m**-containing intracellular solution.
- Establish a whole-cell patch-clamp recording from a cultured hippocampal neuron.
- Allow the **Pep2m** to diffuse from the micropipette into the neuron for a designated period before starting experimental recordings.
- Record AMPA receptor-mediated miniature excitatory postsynaptic currents (mEPSCs) or evoked synaptic currents.
- Analyze the frequency and amplitude of the recorded currents to determine the effect of **Pep2m**.

Visualizations

Signaling Pathway of Pep2m Action

Pep2m Signaling Pathway

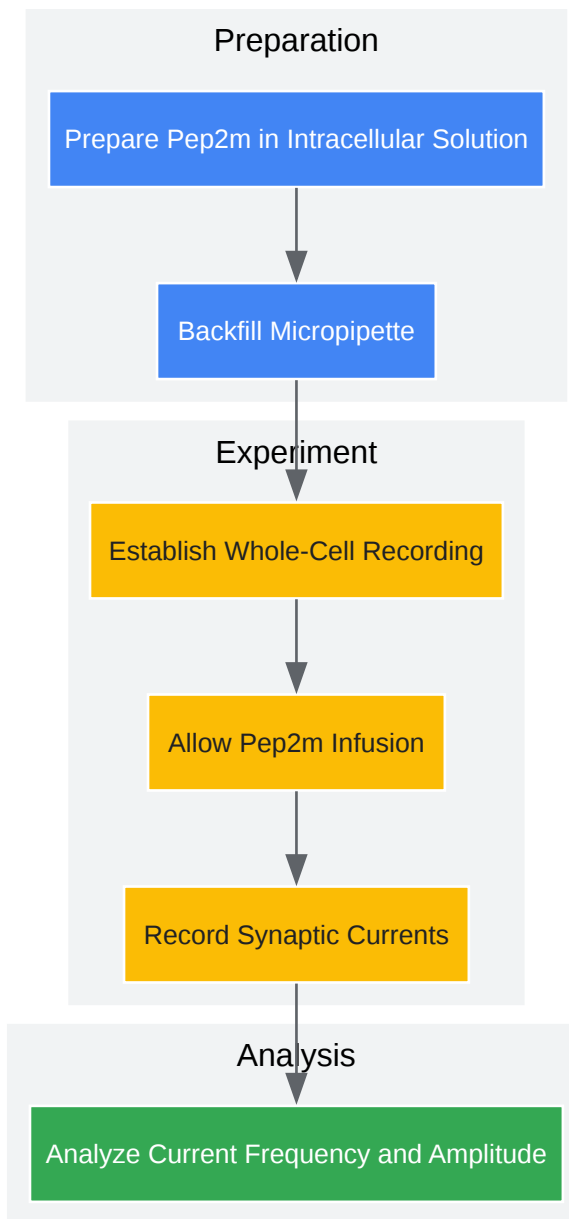


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Caption: **Pep2m** inhibits the NSF-GluA2 interaction, leading to AMPA receptor internalization and reduced synaptic transmission.

Experimental Workflow for Pep2m Infusion

Experimental Workflow for Pep2m Infusion



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Caption: Workflow for intracellular infusion of **Pep2m** and subsequent electrophysiological recording and analysis.

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